

N-(4-Methoxyphenyl)maleimide: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *N*-(4-Methoxyphenyl)maleimide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical properties of **N-(4-Methoxyphenyl)maleimide**. The information is curated for researchers, scientists, and professionals in drug development, with a focus on clarity, data presentation, and experimental context.

Core Physical and Chemical Properties

N-(4-Methoxyphenyl)maleimide is a solid, light yellow crystalline compound.^[1] Its core structure consists of a maleimide ring substituted with a 4-methoxyphenyl group. This substitution influences its electronic properties, reactivity, and solubility.

Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical properties of **N-(4-Methoxyphenyl)maleimide**.

Property	Value	Source
Molecular Formula	C ₁₁ H ₉ NO ₃	[2][3][4][5]
Molecular Weight	203.19 g/mol	[2][3][4][5][6]
CAS Number	1081-17-0	[3][4][5][6]
Melting Point	129 °C	[7]
Appearance	Light yellow solid/Yellow crystals	[1]
Enthalpy of Sublimation (Δ _{sub} H)	121.1 ± 0.8 kJ/mol at 350-370 K	[3][4]

Solubility Profile

N-(4-Methoxyphenyl)maleimide exhibits good solubility in a range of organic solvents. While comprehensive quantitative data is not readily available, qualitative assessments indicate it is soluble in:

- Tetrahydrofuran (THF)[7][8]
- Dimethylformamide (DMF)[7][8]
- Dimethyl sulfoxide (DMSO)[8]
- Chloroform[8]
- Ethyl acetate[8]

It is sparingly soluble in water.[9]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **N-(4-Methoxyphenyl)maleimide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR (500 MHz, CDCl_3): δ (ppm): 7.23 (m, 2H, Ar-H), 6.98 (m, 2H, Ar-H), 6.83 (s, 2H, HC=), 3.83 (s, 3H, CH_3).^[1]
- ^{13}C NMR (125 MHz, CDCl_3): δ (ppm): 169.8, 159.2, 134.1, 127.6, 123.7, 114.5, 55.5.^[1]

Mass Spectrometry

- GC-MSD m/z (rel. int.): 203 (M^+ , 100), 188 (35), 160 (23), 134 (11), 106 (9).^[1]

Experimental Protocols

Detailed methodologies are essential for the replication and verification of experimental data.

Synthesis of N-(4-Methoxyphenyl)maleimide

A common synthetic route involves a two-step process starting from p-anisidine and maleic anhydride.

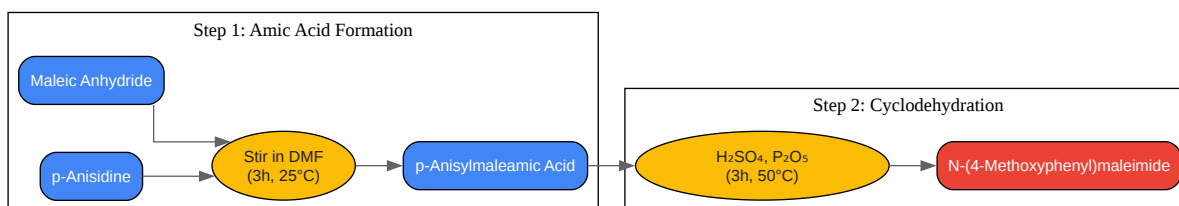
Step 1: Formation of p-anisylmaleamic acid

- Dissolve p-anisidine and maleic anhydride in dimethylformamide (DMF).^[7]
- Stir the reaction mixture at room temperature (25 °C) for three hours.^[7]
- Pour the reaction solution into crushed ice to precipitate the p-anisylmaleamic acid.^[7]
- Filter the resulting yellow solid and dry it under a vacuum.^[7]
- Recrystallize the solid from methanol to obtain the pure intermediate.^[7]

Step 2: Cyclodehydration to N-(4-Methoxyphenyl)maleimide

- Treat the p-anisylmaleamic acid with concentrated sulfuric acid (H_2SO_4) and phosphorus pentoxide (P_2O_5).^[7]
- Stir the mixture for three hours at 50 °C.^[7]
- Pour the solution into crushed ice or cold water to precipitate the final product.^[7]

- Filter the green solid precipitate, wash it with water, and dry.[7]



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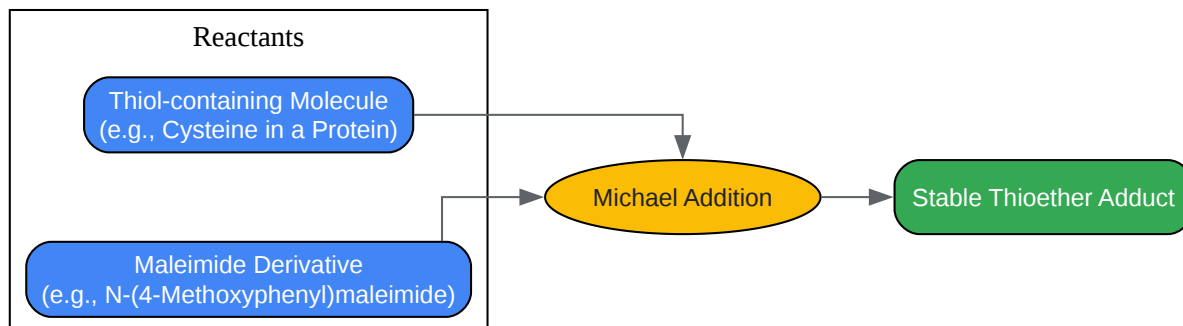
Synthetic pathway for **N-(4-Methoxyphenyl)maleimide**.

Biological and Pharmacological Context

While **N-(4-Methoxyphenyl)maleimide** itself is primarily a chemical intermediate, the maleimide functional group is of significant interest in drug development and bioconjugation. Maleimides are known to react with thiol groups in cysteine residues of proteins, forming stable covalent bonds. This reactivity is harnessed in various applications.

General Maleimide Reactivity Pathway

The thiol-maleimide reaction is a cornerstone of bioconjugation chemistry, enabling the attachment of therapeutic agents, imaging labels, or other molecules to proteins and peptides.



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General reaction of a maleimide with a thiol.

This reactivity makes N-substituted maleimides, including **N-(4-Methoxyphenyl)maleimide**, valuable precursors for the synthesis of more complex molecules with potential therapeutic or diagnostic applications. Further research into the specific biological activities of **N-(4-Methoxyphenyl)maleimide** and its derivatives could unveil novel applications in pharmacology and materials science.

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